

physicochemical properties of 5-Hydroxynicotinamide

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Compound of Interest

Compound Name: 5-Hydroxynicotinamide

CAS No.: 101512-21-4

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An In-Depth Technical Guide to the Physicochemical Properties of 5-Hydroxynicotinamide

This technical guide provides a comprehensive overview of the core physicochemical properties of **5-Hydroxynicotinamide**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, details relevant experimental methodologies, and presents a logical workflow for physicochemical characterization.

Core Physicochemical Data

5-Hydroxynicotinamide is a pyridinecarboxamide derivative with potential biological activities. Accurate characterization of its physicochemical properties is fundamental for its development as a potential therapeutic agent, influencing its absorption, distribution, metabolism, and excretion (ADME) profile.

The table below summarizes the available physicochemical data for **5-Hydroxynicotinamide**. It is important to note that while some properties have been computationally predicted or are

available from chemical suppliers, specific experimental values for melting point, boiling point, and pKa are not readily available in the public domain.

Property	Value	Source
IUPAC Name	5-hydroxypyridine-3-carboxamide	PubChemLite[1]
Chemical Formula	C ₆ H ₆ N ₂ O ₂	Biosynth
Molecular Weight	138.13 g/mol	Biosynth, CymitQuimica[2]
CAS Number	101512-21-4	Biosynth, CymitQuimica[2], Hit2Lead[3]
Appearance	White Crystalline Solid	Manac Incorporated
LogP (Octanol-Water Partition Coefficient)	0.13	Hit2Lead
Predicted XlogP	-0.6	PubChemLite[1]
Melting Point	Not available	-
Boiling Point	Not available	-
Aqueous Solubility	Not available	-
pKa	Not available	-

Experimental Protocols

The following sections detail generalized experimental protocols for determining the key physicochemical properties of a solid amide like **5-Hydroxynicotinamide**.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. Pure crystalline solids typically exhibit a sharp melting range of 0.5-1.0°C.

Methodology: Capillary Method[4][5][6]

- Sample Preparation: A small amount of the dry, finely powdered **5-Hydroxynicotinamide** is packed into a capillary tube to a height of 2-3 mm.^[6] The tube is tapped gently to ensure tight packing.^[4]^[6]
- Apparatus: A calibrated melting point apparatus (e.g., Mel-Temp or Thiele tube) is used.
- Measurement:
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated rapidly to a temperature approximately 20°C below the expected melting point.^[6]
 - The heating rate is then reduced to about 1-2°C per minute to allow for thermal equilibrium.
 - The temperature at which the first droplet of liquid appears is recorded as the start of the melting range.
 - The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range.^[6]
- Purity Check: A broad melting range often indicates the presence of impurities. A mixed melting point determination with an authentic standard can confirm the identity of the compound.^[4]

Boiling Point Determination

For solids that are stable at high temperatures, the boiling point can be determined, although it is less commonly measured than the melting point.

Methodology: Distillation Method^[7]^[8]^[9]

- Apparatus Setup: A small quantity of **5-Hydroxynicotinamide** is placed in a micro-distillation flask fitted with a condenser and a calibrated thermometer. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm leading to the condenser.^[8]

- Heating: The flask is heated gently in a suitable heating bath (e.g., oil bath). Boiling chips are added to ensure smooth boiling.[8]
- Measurement: The temperature is recorded when it stabilizes as the liquid boils and the vapor condenses on the thermometer bulb. This stable temperature is the boiling point at the recorded atmospheric pressure.[7][8]
- Pressure Correction: Since boiling point is dependent on pressure, the observed value may need to be corrected to standard atmospheric pressure (760 mmHg).[9]

Aqueous Solubility Determination

Aqueous solubility is a crucial parameter for drug development, affecting bioavailability.

Methodology: Shake-Flask Method[10][11]

- Sample Preparation: An excess amount of solid **5-Hydroxynicotinamide** is added to a known volume of purified water (or a relevant buffer, e.g., PBS pH 7.4) in a sealed flask.
- Equilibration: The flask is agitated in a constant temperature bath (e.g., 25°C or 37°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solid.
- Phase Separation: The suspension is allowed to stand, or is centrifuged/filtered, to separate the saturated solution from the excess solid.
- Quantification: The concentration of **5-Hydroxynicotinamide** in the clear, saturated aqueous phase is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Result: The solubility is expressed in units such as mg/mL or mol/L.

pKa Determination

The pKa, or acid dissociation constant, is critical for understanding a compound's ionization state at different physiological pH values.

Methodology: Potentiometric Titration

- **Solution Preparation:** A precise weight of **5-Hydroxynicotinamide** is dissolved in a known volume of deionized water, often with a co-solvent if solubility is low.
- **Titration:** The solution is titrated with a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH) while the pH is continuously monitored with a calibrated pH meter.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added.
- **pKa Calculation:** The pKa is determined from the titration curve. For the titration of a base with an acid, the pKa corresponds to the pH at the half-equivalence point. Sophisticated software can be used to derive pKa values from the curve, especially for molecules with multiple ionizable groups.

LogP (Octanol-Water Partition Coefficient) Determination

LogP is a measure of a compound's lipophilicity, which influences its ability to cross biological membranes.

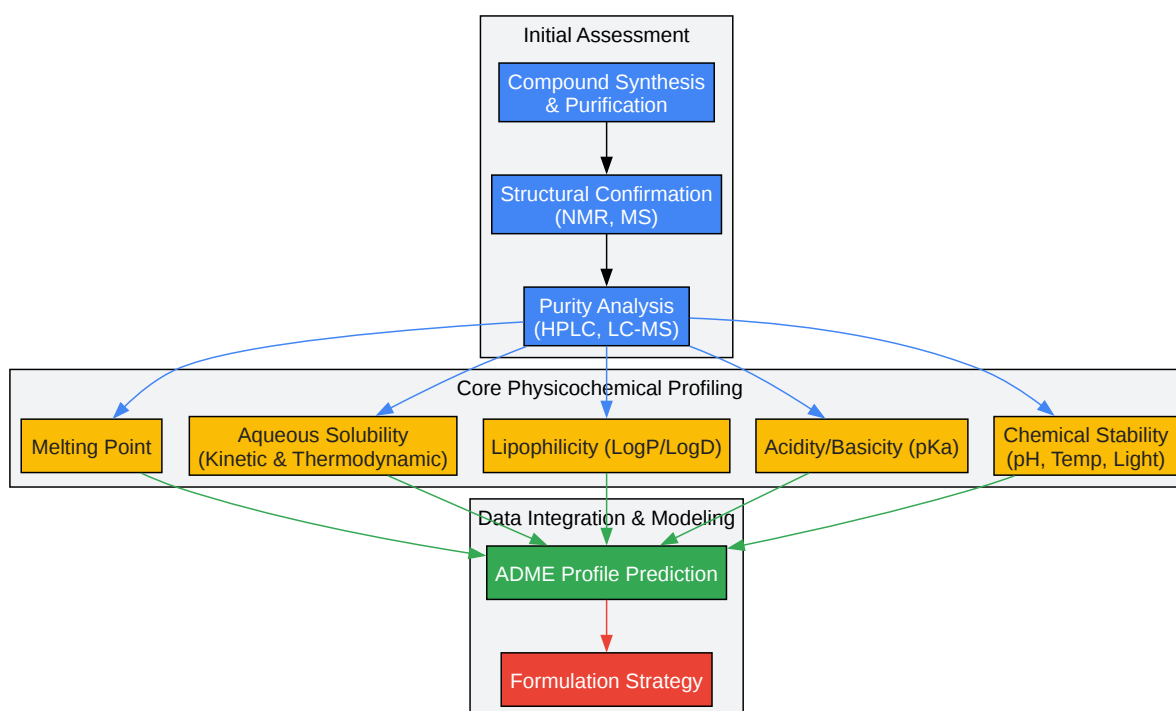
Methodology: Shake-Flask Method[12][13]

- **Phase Preparation:** Equal volumes of n-octanol and water (or pH 7.4 buffer) are pre-saturated with each other by vigorous mixing followed by separation.[12]
- **Partitioning:** A known amount of **5-Hydroxynicotinamide** is dissolved in one of the phases (typically the one in which it is more soluble). This solution is then combined with an equal volume of the other pre-saturated phase in a separatory funnel.
- **Equilibration:** The mixture is shaken gently but thoroughly for a set period to allow the compound to partition between the two phases until equilibrium is reached.[12]
- **Phase Separation:** The two phases (aqueous and octanol) are allowed to separate completely.
- **Quantification:** The concentration of **5-Hydroxynicotinamide** in each phase is accurately measured using a suitable analytical technique like HPLC-UV.[13]

- Calculation: The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of this value.[\[13\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the comprehensive physicochemical characterization of a novel chemical entity such as **5-Hydroxynicotinamide**.



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Physicochemical Characterization Workflow for a Novel Compound.

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